

Application Notes and Protocols for Surface Modification with 1,24-Dibromotetracosane

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Compound of Interest

Compound Name: 1,24-Dibromotetracosane

Cat. No.: B15480153

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Introduction

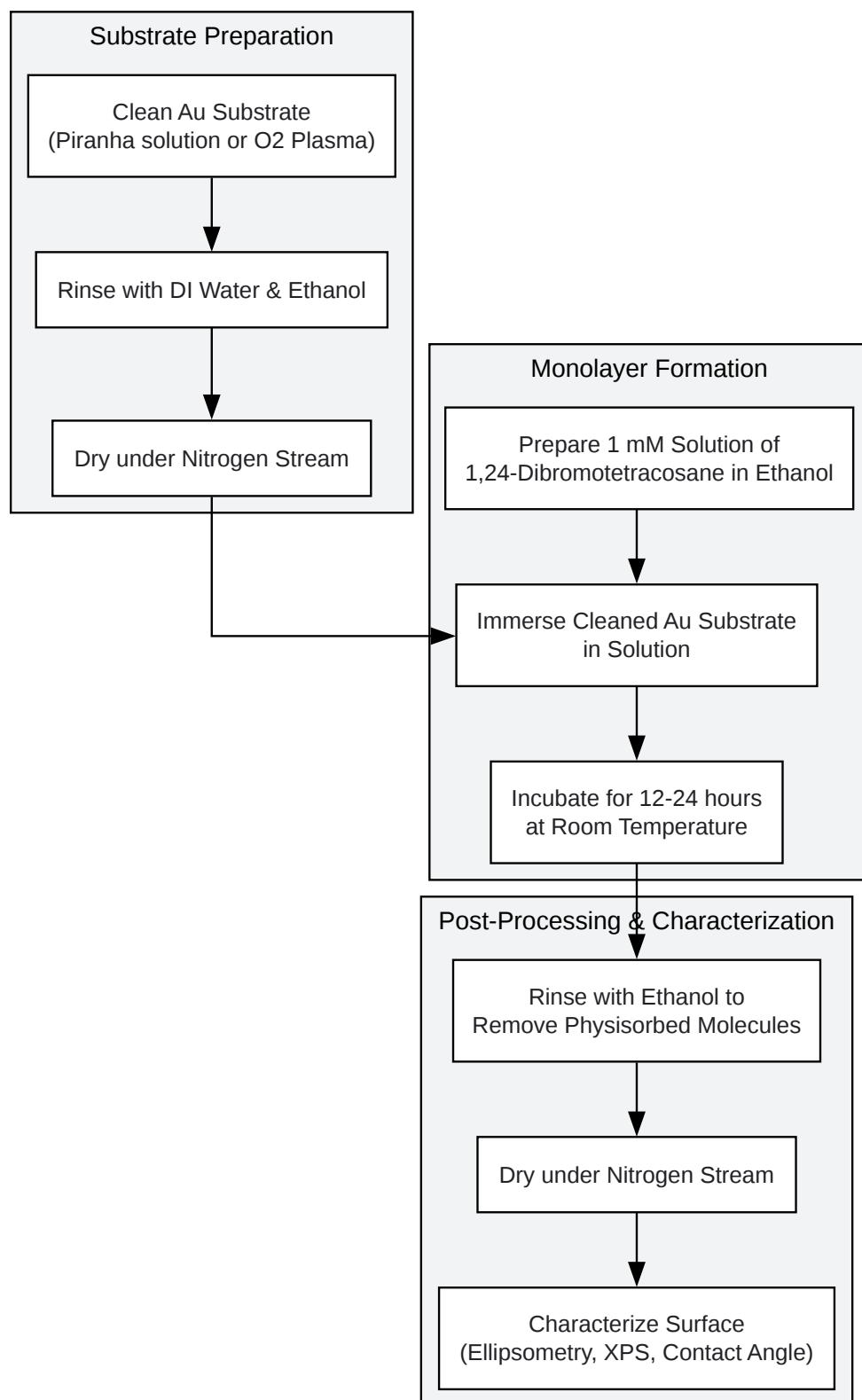
1,24-Dibromotetracosane is a long-chain α,ω -dihaloalkane. Its linear 24-carbon alkyl backbone provides a well-defined length of approximately 3 nm, making it an excellent candidate for forming structured organic layers on various substrates. The presence of a bromine atom at each end of the chain allows it to act as a bifunctional linker. One terminus can be used to anchor the molecule to a surface, while the second remains available for subsequent chemical reactions. This "grafting-to" approach is highly valuable for creating functional surfaces in fields such as biosensor development, drug delivery platforms, and advanced materials science. The long alkyl chain promotes the formation of densely packed, ordered monolayers through van der Waals interactions, leading to robust and well-defined surface modifications.

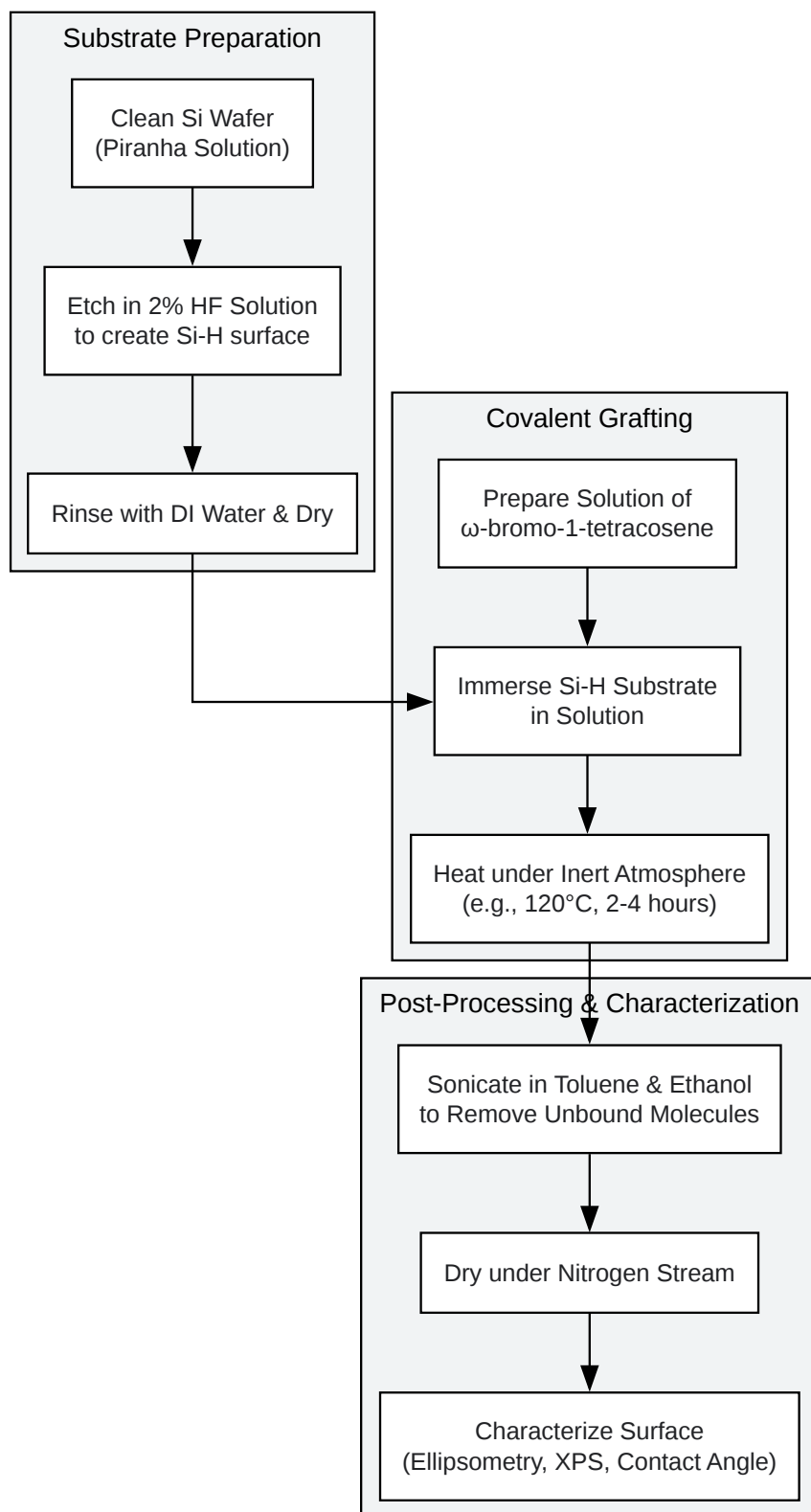
These protocols provide representative methods for the immobilization of **1,24-Dibromotetracosane** on common substrates like gold and silicon. Due to the limited availability of literature specifically citing **1,24-Dibromotetracosane** for surface modification, these protocols are based on established methodologies for analogous long-chain α,ω -dihaloalkanes and alkyl halides.^{[1][2]}

Protocol 1: Self-Assembly of a Bifunctional Monolayer on Gold Substrates

This protocol describes the formation of a self-assembled monolayer (SAM) of **1,24-Dibromotetracosane** on a gold surface. The interaction between the terminal bromine and the gold surface is expected to facilitate the assembly, creating a layer with outward-facing bromine groups available for further functionalization.^{[3][4]}

Experimental Workflow Diagram





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References

- 1. polymer.chem.cmu.edu [polymer.chem.cmu.edu]
- 2. Direct covalent grafting of conjugated molecules onto Si, GaAs, and Pd surfaces from aryldiazonium salts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Self-assembled alkanethiol monolayers on gold surfaces: resolving the complex structure at the interface by STM - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 4. pasi.mech.northwestern.edu [pasi.mech.northwestern.edu]
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